A Comparative Guide to Analytical Methods for Tofacitinib Metabolite Analysis

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Compound of Interest		
Compound Name:	Tofacitinib metabolite-1	
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of various analytical methods for the quantification of Tofacitinib and its metabolites. The performance of different methodologies is supported by experimental data from published studies, offering a resource for selecting the most appropriate assay for your research needs. This document covers key performance characteristics, detailed experimental protocols, and visual representations of the drug's signaling pathway and analytical workflows.

Introduction to Tofacitinib and its Metabolism

Tofacitinib is an oral Janus kinase (JAK) inhibitor used for the treatment of autoimmune diseases such as rheumatoid arthritis. It primarily inhibits JAK1 and JAK3, thereby modulating the signaling pathways of several cytokines crucial in inflammatory responses. The metabolism of Tofacitinib is a critical aspect of its pharmacology, leading to the formation of various metabolites. The primary metabolic pathways include oxygenation of the pyrrolopyrimidine ring, oxygenation of the piperidine ring, N-demethylation, and glucuronidation. Accurate and reliable quantification of Tofacitinib and its metabolites in biological matrices is essential for pharmacokinetic and toxicokinetic studies. The most common analytical techniques employed for this purpose are Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV).

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Data Presentation: A Comparative Analysis of Tofacitinib Quantification Methods

The following tables summarize the quantitative performance of various analytical methods for the determination of Tofacitinib.

Table 1: Comparison of UPLC-MS/MS Methods for Tofacitinib Quantification in Plasma

Parameter	Method 1	Method 2	Method 3	Method 4
Matrix	Human Plasma	Human Plasma	Rat Plasma	Human Plasma
Linearity Range (ng/mL)	0.05 - 100	0.5 - 100	0.40 - 74.4	1 - 1000
Lower Limit of Quantification (LLOQ) (ng/mL)	0.05	0.5	0.40	1
Intra-day Precision (% CV)	2.1 - 5.1	Not Reported	<15	2.17 - 12.34
Inter-day Precision (% CV)	2.1 - 5.1	2.4	<15	3.76 - 11.33
Accuracy (%)	96.2 - 103.1	Not Reported	<15	Not Reported
Recovery (%)	98.6	Not Reported	Not Reported	Not Reported
Internal Standard	Tof			

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